

Benzo[ghi]perylene: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: *Benzo(a)perylene*

CAS No.: *191-85-5*

Cat. No.: *B089781*

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Executive Safety Summary & Disambiguation

STOP AND VERIFY: Before proceeding, confirm the exact chemical identity.

- Benzo[ghi]perylene (CAS 191-24-2): The subject of this guide.^{[1][2][3]} A polycyclic aromatic hydrocarbon (PAH) often used in biochemical research and fluorescence studies.^[2]
- Benzo[a]pyrene (CAS 50-32-8): A highly potent Group 1 Carcinogen (IARC).^{[1][2]} While disposal protocols are similar, Benzo[a]pyrene is a U-Listed Waste (U022) under US EPA RCRA regulations, triggering stricter accumulation time limits and reporting thresholds.^[1]

Core Hazard Directive: Benzo[ghi]perylene is a persistent organic pollutant with high chronic aquatic toxicity.^{[1][2]} It is highly lipophilic (LogP ~6.6), meaning it readily penetrates standard latex gloves and adheres stubbornly to glass and surfaces.^{[1][2]} Water-based cleaning is ineffective and dangerous as it spreads contamination.^[2]

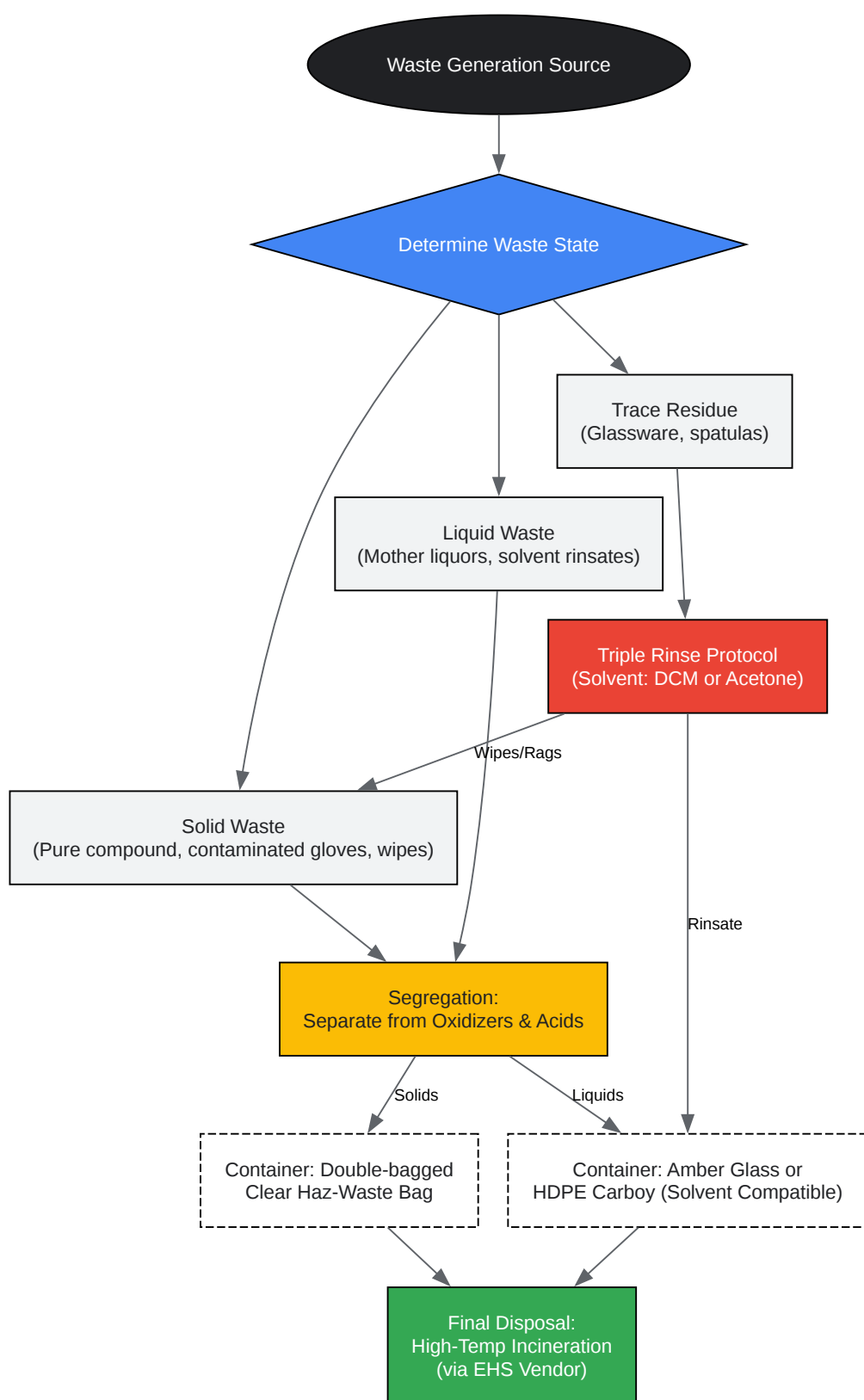
Chemical Profile & Operational Logic

To dispose of this chemical safely, you must understand its physical behavior.^[1]^[2] We do not simply "throw it away"; we manage its migration.^[2]

Property	Data	Operational Implication
CAS Number	191-24-2	Use for waste manifesting. ^[1] ^[2]
Physical State	Yellow-green crystals	Dust generation risk; use HEPA containment. ^[2]
Solubility (Water)	< 0.0003 mg/L	Do not flush. It will adsorb to pipes/seals, creating long-term contamination. ^[1]
Solubility (Organic)	Soluble in DCM, Benzene, Toluene	Use these solvents for decontamination rinses. ^[1]
Log Kow (Octanol/Water)	~6.63	Extreme lipophilicity. ^[1] ^[2] Permeates latex instantly. ^[2]
RCRA Status	Toxic / Priority Pollutant	Must be incinerated via approved hazardous waste vendor. ^[2]

Decision Logic: Waste Stream Management

The following flowchart outlines the decision-making process for segregating Benzo[ghi]perylene waste. This logic prevents cross-contamination of non-hazardous waste streams.^[2]



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Figure 1: Decision tree for segregating Benzo[ghi]perylene waste streams to ensure compliance with RCRA and local EHS regulations.

Detailed Disposal Protocols

A. Personal Protective Equipment (PPE) Matrix

Rationale: Due to high lipophilicity, Benzo[ghi]perylene can migrate through standard laboratory gloves.^{[1][2]}

- Primary Layer: Nitrile (minimum 4 mil) or Laminate (Silver Shield) for high-concentration handling.^{[1][2]}
- Secondary Layer: Standard Nitrile (outer layer, change immediately upon splash).^{[1][2]}
- Respiratory: N95 or P100 particulate respirator if handling dry powder outside a fume hood (not recommended).^[2]

B. Solid Waste Procedures

Applies to: Pure crystals, contaminated silica gel, weigh boats, gloves, and bench paper.^[1]

- Containment: Do not place directly into the general laboratory trash or biohazard bins.
- Double Bagging: Place waste into a clear, chemically resistant hazardous waste bag (polyethylene). Seal the first bag with tape, then place it inside a second bag.
- Labeling: Affix a hazardous waste tag immediately.^[2]
 - Constituents: "Benzo[ghi]perylene, Solid Debris (Nitrile, Paper)."^[1]
 - Hazard Checkbox: Toxic.^{[2][4]}
- Storage: Store in a satellite accumulation area (SAA) inside a secondary container (bin) labeled "Carcinogen/Toxic Waste."

C. Liquid Waste Procedures

Applies to: HPLC effluent, mother liquors, and decontamination rinsates.^[1]

- Solvent Compatibility: Ensure the waste carboy is compatible with the solvent used (e.g., if dissolved in Dichloromethane (DCM), use glass or fluorinated HDPE; standard LDPE may swell).[1][2]
- Segregation: NEVER mix with oxidizing acids (Nitric, Perchloric).[2] PAHs can form nitrated derivatives which are often more mutagenic and unstable.[2]
- Headspace: Leave 10% headspace in the container to allow for vapor expansion.[2]
- Cap Management: Keep caps tightly closed when not actively adding waste to prevent volatilization of the carrier solvent.[2]

D. Glassware Decontamination (The Triple Rinse Rule)

Glassware cannot be washed in a sink with soap and water immediately.[2] The hydrophobic nature of the compound will cause it to plate out on the sink pipes.[2]

- Solvent Rinse: Rinse the glassware with a small volume of Acetone or Dichloromethane (DCM).[2]
- Collection: Pour this rinsate into the Liquid Hazardous Waste container.
- Repeat: Perform this step a total of three times.
- Final Wash: Once triple-rinsed with solvent, the glassware is legally considered "RCRA Empty" regarding the toxic constituent and can be washed with Alconox and water in the sink.[2]

Spill Management & Decontamination

Scenario: You have spilled 50mg of solid Benzo[ghi]perylene on the benchtop.

- Isolate: Mark the area.[2][5] Do not walk through it.
- Dampen: Gently mist the powder with a solvent (Ethanol or Acetone) to prevent dust aerosolization.[2] Do not pour solvent directly, as this spreads the spot.[1]

- Wipe: Using solvent-dampened Kimwipes, wipe from the outside in toward the center of the spill.[2]
- UV Verification (Field Tip): Benzo[ghi]perylene is fluorescent.[2] If you have a handheld UV lamp (365nm), scan the area.[1][2] Any remaining residue will glow blue/green.[2] Repeat cleaning until no fluorescence is visible.[2]
- Disposal: All cleanup materials go into the Solid Hazardous Waste stream.

Regulatory References

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